

Why does MES buffer turn yellow upon autoclaving?

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Compound of Interest

Compound Name: MES hydrate

Cat. No.: B104723

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Technical Support Center: MES Buffer

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals who encounter issues with MES (2-(N-morpholino)ethanesulfonic acid) buffer, particularly the yellowing phenomenon observed after autoclaving.

Troubleshooting Guide: MES Buffer Discoloration

Issue: MES buffer solution has turned yellow.

This guide will help you identify the cause of the discoloration and provide appropriate solutions to ensure the integrity of your experiments.

Step 1: Identify the Cause of Discoloration

The primary cause of MES buffer turning yellow is degradation due to exposure to high temperatures, such as during autoclaving.^{[1][2][3][4][5]} Other contributing factors can include prolonged storage, and exposure to light.^{[2][6]}

Step 2: Assess the Impact on Your Experiment

While the solution may appear yellow, the pH of the MES buffer generally does not change significantly after autoclaving.^{[2][3]} However, the presence of degradation products, though their exact identity is unknown, could potentially interfere with sensitive downstream

applications.^[2] For critical experiments like protein crystallization or sensitive enzyme assays, using a discolored solution is not recommended.

Step 3: Recommended Solutions & Corrective Actions

Based on the cause and potential impact, follow the appropriate corrective action below.

Identified Cause	Recommended Action	Preventative Measures
Autoclaving	Discard the yellowed buffer and prepare a fresh solution.	Do not autoclave MES buffer. ^{[1][3][4]} Use filter sterilization with a 0.22 µm filter to ensure sterility. ^{[1][4][7][8]}
Prolonged Storage / Aging	If the buffer is old and has turned yellow, it is best to discard it and prepare a fresh batch. ^[2]	Prepare fresh MES buffer as needed. If storage is necessary, store it at 4°C and protect it from light. ^[2]
Light Exposure	If discoloration is due to light exposure, discard the solution.	Store MES buffer solutions in dark or amber bottles to minimize light exposure. ^[2]

Frequently Asked Questions (FAQs)

Q1: Why does my MES buffer turn yellow after autoclaving?

A1: MES buffer turns yellow upon autoclaving due to chemical degradation caused by the high temperatures.^{[1][2][3][4][5]} While the exact identity of the yellow degradation product is unknown, this color change indicates that the buffer is no longer in its original, pure state.^[2]

Q2: Can I still use MES buffer that has turned yellow?

A2: Although the pH of the autoclaved, yellowed MES buffer may not change significantly, it is not recommended for use in critical applications.^{[2][3]} The degradation products could potentially interfere with your experiment. For routine, non-sensitive applications, it might be usable, but it is always best to err on the side of caution and use a freshly prepared, clear solution.

Q3: What is the correct way to sterilize MES buffer?

A3: The recommended method for sterilizing MES buffer is by filtration through a 0.22 μm filter.
[1][4][7][8] This method effectively removes microbial contamination without inducing heat-related degradation.

Q4: How should I store MES buffer to prevent it from turning yellow?

A4: To maintain the stability of your MES buffer, store it at 4°C in a dark or amber-colored bottle to protect it from light.[2] It is also advisable to prepare fresh buffer and avoid long-term storage.

Q5: Besides autoclaving, are there other factors that can cause MES buffer to turn yellow?

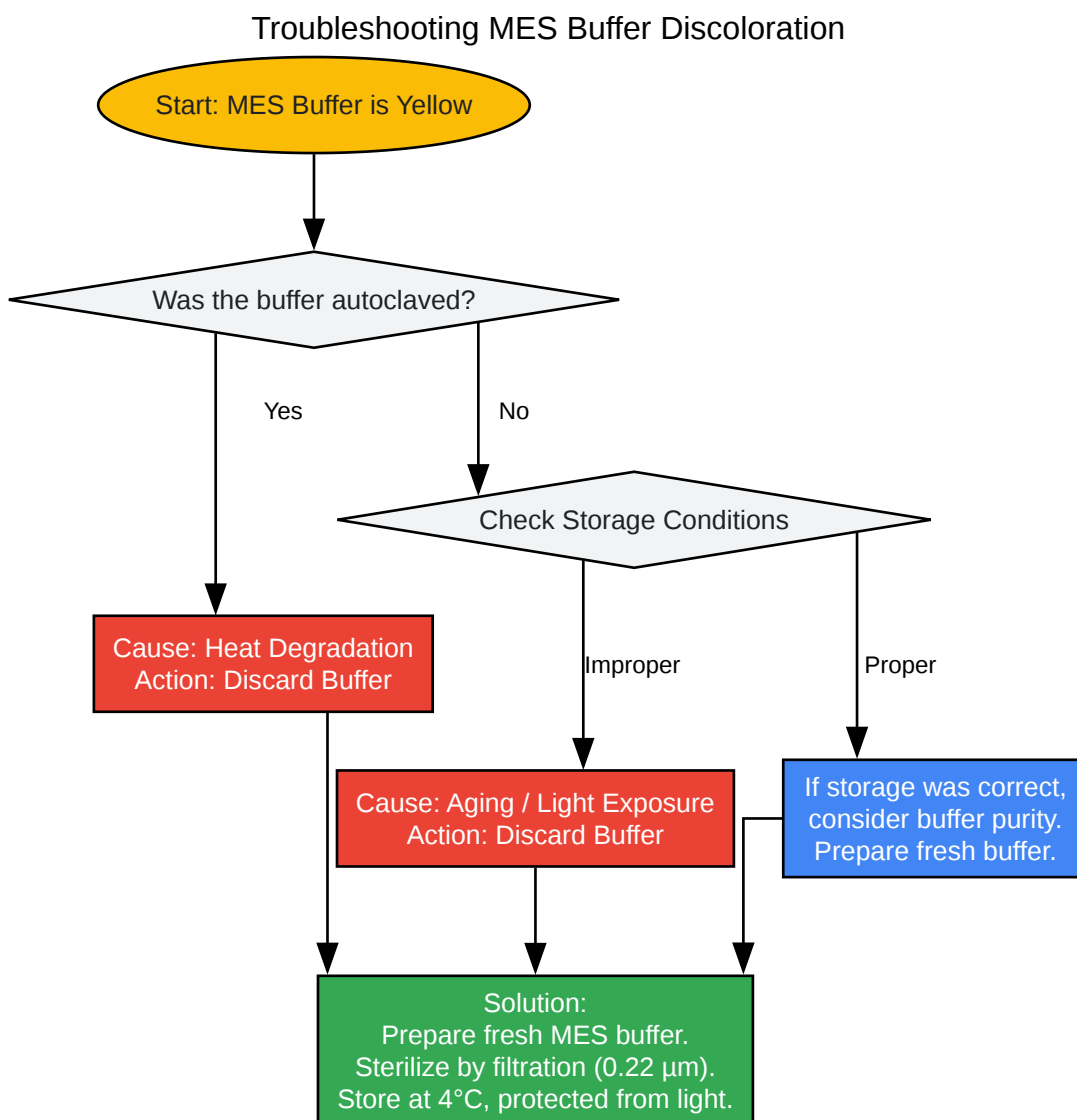
A5: Yes, prolonged storage (aging) and exposure to light can also lead to the yellowing of MES buffer over time.[2][6]

Experimental Protocols & Methodologies

Preparation and Sterilization of 0.5M MES Buffer

- Weighing: Accurately weigh out 97.62 grams of MES free acid powder.
- Dissolving: Suspend the powder in approximately 800 mL of deionized water.
- pH Adjustment: Adjust the pH to the desired value using a concentrated sodium hydroxide (NaOH) solution.
- Final Volume: Bring the total volume to 1 liter with deionized water.
- Sterilization: Pass the solution through a sterile 0.22 μm filter into a sterile container.
- Storage: Store the sterilized buffer at 4°C, protected from light.

Visual Guides



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Caption: Troubleshooting workflow for yellow MES buffer.

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